

Toxicological Profile of 2-Methyldecane: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-Methyldecane

CAS No.: 6975-98-0

Cat. No.: B1664565

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This guide provides a comprehensive toxicological profile of **2-Methyldecane** (CAS No. 6975-98-0), a branched-chain alkane. Designed for researchers, scientists, and drug development professionals, this document synthesizes available data with established toxicological principles to offer a thorough understanding of the potential hazards associated with this compound. In instances where data for **2-Methyldecane** is limited, a read-across approach from structurally similar isoparaffinic hydrocarbons is employed to provide a robust assessment.

Chemical and Physical Properties of 2-Methyldecane

Understanding the physicochemical properties of a substance is fundamental to predicting its toxicological behavior, including its absorption, distribution, metabolism, and excretion (ADME) profile. **2-Methyldecane** is a colorless liquid with a characteristic odor.^{[1][2]} Its key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1]
Molecular Weight	156.31 g/mol	[1]
Boiling Point	189.3 °C at 760 mm Hg	[1][3]
Melting Point	-48.9 °C	[1]
Vapor Pressure	0.49 mmHg at 25 °C	[1]
Water Solubility	0.2971 mg/L at 25 °C (estimated)	[3]
LogP (Octanol/Water Partition Coefficient)	6.156 (estimated)	[3]

The high LogP value and low water solubility of **2-Methyldecane** suggest a lipophilic nature, indicating a potential for absorption through lipid-rich membranes and distribution into fatty tissues.

Toxicokinetics: The Journey Through the Body

While specific toxicokinetic studies on **2-Methyldecane** are not readily available, the general behavior of branched alkanes in biological systems provides a predictive framework.

Absorption

Due to its lipophilicity, **2-Methyldecane** is expected to be readily absorbed following oral and inhalation exposure. Dermal absorption is generally low for alkanes but can be enhanced with prolonged contact or through damaged skin.[4]

Distribution

Following absorption, **2-Methyldecane** is likely to distribute to lipid-rich tissues such as adipose tissue, the liver, and the central nervous system. This distribution pattern is characteristic of lipophilic substances.

Metabolism

The metabolism of branched alkanes like **2-Methyldecane** primarily occurs in the liver via oxidation reactions catalyzed by cytochrome P450 enzymes. The primary metabolic pathway involves hydroxylation at the terminal or sub-terminal carbon atoms, followed by further oxidation to carboxylic acids, which can then be conjugated and excreted.

Excretion

The metabolites of **2-Methyldecane** are expected to be more water-soluble than the parent compound, facilitating their excretion primarily through urine and feces. A portion of the unchanged compound may be excreted via exhalation.

Acute and Chronic Toxicity

Acute Toxicity

2-Methyldecane exhibits a low order of acute toxicity. The primary hazards associated with acute exposure are related to its physical properties and effects on the central nervous system at high concentrations.

Route	Species	Value	Classification	Source
Inhalation (vapor)	Rat	LC50 > 12,200 mg/m ³ /4hr	Not Classified	[1][5]
Oral	-	Data not available	Aspiration Hazard	[1][5]
Dermal	Rabbit	Not an irritant	Not Classified	[6]
Eye	Rabbit	Not an irritant	Not Classified	[6]

Aspiration Hazard: A significant concern with liquid hydrocarbons like **2-Methyldecane** is the risk of aspiration into the lungs if swallowed or vomited, which can lead to chemical pneumonitis.[1][4][5][7] This is a critical consideration in handling and emergency response.

Central Nervous System Effects: High vapor concentrations may cause anesthetic effects, including drowsiness, dizziness, and headache.[1][2][5]

Chronic Toxicity

Data from studies on isoparaffinic hydrocarbon solvents (C10-C12) provide insights into the potential chronic effects of **2-Methyldecane**. A 13-week inhalation study in rats revealed male-specific kidney effects (nephropathy) and liver enlargement in both sexes.[8]

- **Male Rat Nephropathy:** The kidney changes observed are attributed to an accumulation of alpha 2u-globulin, a protein specific to male rats. This phenomenon is not considered relevant to human health.[8]
- **Liver Enlargement:** The observed liver enlargement, without accompanying pathological changes or elevation in liver enzymes, is considered an adaptive response to the metabolic load of the hydrocarbon.[8]

The overall No Observed Adverse Effect Concentration (NOAEC) from this study was greater than 10,000 mg/m³. [8]

Specialized Toxicological Endpoints

Carcinogenicity

There are no specific carcinogenicity studies available for **2-Methyldecane**. However, isoparaffinic hydrocarbons are generally not considered carcinogenic.[4]

Mutagenicity

In vitro genotoxicity studies on similar C9-C14 aliphatic hydrocarbons have been conducted. The available data suggests that these substances are not mutagenic.[9] The standard battery of genotoxicity tests, as recommended by the Organisation for Economic Co-operation and Development (OECD), would be required for a definitive assessment.[3][10][11]

Reproductive and Developmental Toxicity

Studies on C9-12 isoalkanes have shown no evidence of maternal toxicity, developmental toxicity, or teratogenicity in rats exposed via inhalation.[6] For a comprehensive evaluation, a study following OECD Test Guideline 422 (Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test) or OECD Test Guideline 443 (Extended One-Generation Reproductive Toxicity Study) would be necessary.[2][12][13][14]

Experimental Protocols for Toxicological Assessment

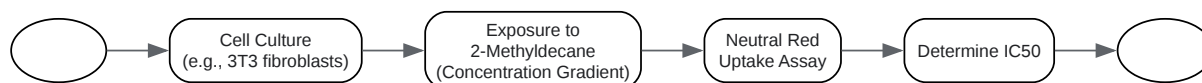
To further elucidate the toxicological profile of **2-Methyldecane**, a series of standardized in vitro and in vivo assays would be required. The following section outlines the principles and methodologies of these key experiments, grounded in OECD guidelines.

In Vitro Cytotoxicity Assessment

Rationale: In vitro cytotoxicity assays provide a rapid and ethical means to assess the basal toxicity of a compound and can be used to estimate starting doses for in vivo studies.[15][16]

Methodology (based on OECD TG 129):

- **Cell Culture:** Utilize a suitable cell line, such as Balb/c 3T3 fibroblasts or normal human keratinocytes.
- **Exposure:** Expose confluent cell monolayers to a range of concentrations of **2-Methyldecane** for a defined period.
- **Endpoint Measurement:** Assess cell viability using a quantitative assay, such as the Neutral Red Uptake (NRU) assay.
- **Data Analysis:** Determine the concentration that causes a 50% reduction in cell viability (IC₅₀).



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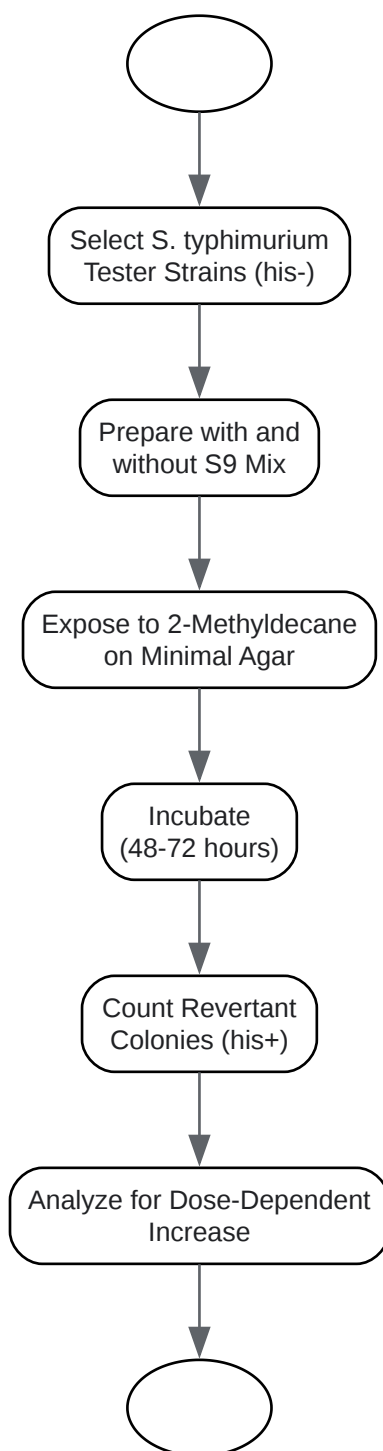
Caption: Workflow for In Vitro Cytotoxicity Testing.

In Vitro Genotoxicity: Bacterial Reverse Mutation Test (Ames Test)

Rationale: The Ames test is a widely used method to assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.^[17]

Methodology (based on OECD TG 471):

- Bacterial Strains: Use a set of tester strains with different mutations in the histidine operon.
- Metabolic Activation: Conduct the assay with and without a mammalian metabolic activation system (S9 mix) to detect metabolites that may be mutagenic.
- Exposure: Expose the bacterial strains to various concentrations of **2-Methyldecane** on a minimal agar plate.
- Incubation: Incubate the plates for 48-72 hours.
- Scoring: Count the number of revertant colonies (his+). A significant, dose-dependent increase in revertants indicates a positive result.



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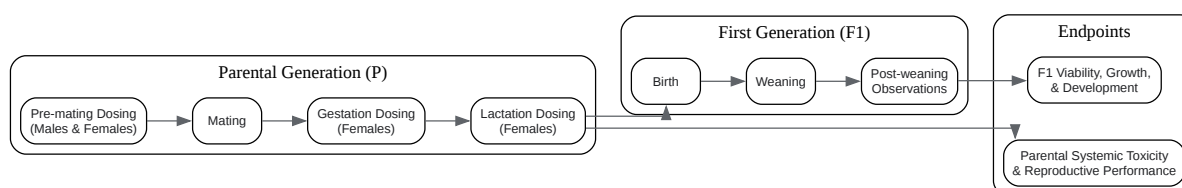
Caption: Ames Test Experimental Workflow.

In Vivo Repeated Dose Toxicity Study with Reproductive/Developmental Screening

Rationale: This study provides information on the general systemic toxicity of a substance after repeated exposure and includes a screening assessment of its potential effects on reproduction and development.

Methodology (based on OECD TG 422):

- **Animal Model:** Use a rodent species, typically Sprague-Dawley rats.
- **Dosing:** Administer **2-Methyldecane** daily via the most relevant route of exposure (e.g., gavage or inhalation) at three dose levels plus a control group. Males are dosed for a minimum of 28 days, and females are dosed for 14 days before mating, through mating, gestation, and lactation.
- **Observations:** Monitor for clinical signs of toxicity, body weight changes, and food consumption.
- **Reproductive Parameters:** Assess mating performance, fertility, gestation length, and parturition.
- **Developmental Parameters:** Evaluate pup viability, growth, and development.
- **Pathology:** Conduct a full necropsy and histopathological examination of parental animals and selected offspring.



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Caption: Overview of OECD TG 422 Study Design.

Conclusion and Future Directions

The available toxicological data for **2-Methyldecane**, supplemented by read-across from structurally similar isoparaffinic hydrocarbons, indicates a low order of systemic toxicity. The primary concerns are aspiration hazard upon ingestion and transient central nervous system effects at high vapor concentrations. There is no current evidence to suggest that **2-Methyldecane** is a skin or eye irritant, a skin sensitizer, or that it possesses mutagenic, carcinogenic, or reproductive and developmental toxicity.

However, to establish a definitive toxicological profile, further studies on **2-Methyldecane** are warranted, particularly in the areas of toxicokinetics, chronic toxicity, and genotoxicity, following internationally recognized guidelines such as those established by the OECD. This will provide a more complete understanding of its potential risks to human health and the environment.

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